

Application Notes: ATTO 647 for High-Resolution STED Microscopy

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Compound of Interest

Compound Name: ATTO 647

Cat. No.: B15554283

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Introduction

ATTO 647 and its derivative **ATTO 647N** are fluorescent dyes that have become indispensable tools for super-resolution imaging, particularly Stimulated Emission Depletion (STED) microscopy.[1][2] These dyes belong to a new generation of fluorescent labels for the red spectral region, offering a combination of properties that make them exceptionally well-suited for overcoming the diffraction limit of light microscopy.[2][3] This allows for the visualization of subcellular structures with unprecedented detail.[1]

ATTO 647N, a cationic dye, is frequently used for immunolabeling, where it is conjugated to secondary antibodies to target specific proteins within a cell.[1][2][4] Its strong absorption, high fluorescence quantum yield, and remarkable photostability are key characteristics that contribute to its excellent performance in STED microscopy.[2][3] These features ensure a bright and stable signal, which is crucial for the high laser powers used in STED imaging.

Key Features of ATTO 647/ATTO 647N for STED Microscopy:

- **Optimal Spectral Properties:** The excitation and emission spectra of **ATTO 647** are well-separated, allowing for efficient excitation and detection while minimizing crosstalk in multi-color experiments.[3][5]

- **High Photostability:** **ATTO 647** exhibits high resistance to photobleaching, a critical requirement for STED microscopy where the sample is subjected to intense laser irradiation. [\[2\]](#)[\[3\]](#)
- **Excellent Quantum Yield:** A high fluorescence quantum yield ensures a strong signal, leading to images with a good signal-to-noise ratio. [\[2\]](#)[\[3\]](#)
- **Suitability for Multi-Color Imaging:** **ATTO 647** can be effectively combined with other fluorophores for multi-color STED imaging, enabling the simultaneous visualization of multiple targets. [\[6\]](#)[\[7\]](#)[\[8\]](#) This is often achieved by using a single STED laser for multiple dyes, which ensures intrinsic channel alignment. [\[9\]](#)[\[10\]](#)
- **Proven Performance:** The dye has been successfully used to achieve lateral resolutions significantly below the diffraction limit, typically in the range of 30-50 nm, revealing fine details of cellular structures like the cytoskeleton, mitochondria, and nuclear pore complexes. [\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Applications in Research

The use of **ATTO 647** in STED microscopy has advanced our understanding of numerous biological processes. It has been instrumental in:

- **Structural Analysis of the Cytoskeleton:** Resolving the intricate network of microtubules and actin filaments. [\[1\]](#)[\[4\]](#)
- **Neuroscience:** Elucidating the fine structure of neuronal components. [\[7\]](#)
- **Mitochondrial and Organelle Imaging:** Visualizing the detailed morphology of mitochondria and other subcellular compartments. [\[4\]](#)
- **Multi-protein Complex Analysis:** Studying the spatial relationships between different proteins at the nanoscale.

Quantitative Data Summary

The following tables summarize the key photophysical and performance characteristics of **ATTO 647** and **ATTO 647N** relevant for STED microscopy.

Table 1: Photophysical Properties of **ATTO 647** & **ATTO 647N**

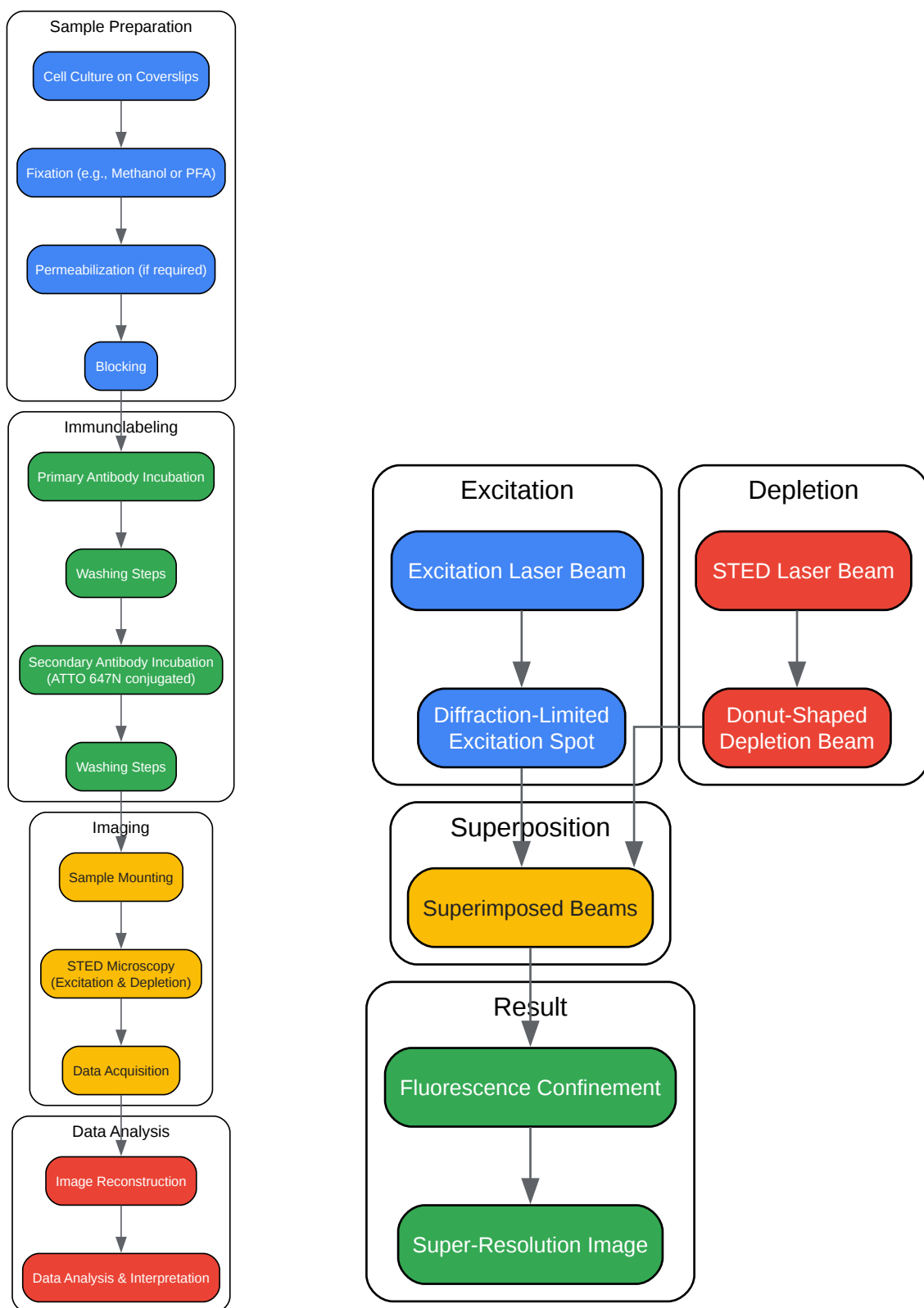
Property	ATTO 647	ATTO 647N	Source
Excitation Maximum (λ_{abs})	645 nm	647 nm	[2][13]
Emission Maximum (λ_{fl})	669 nm	667 nm	[2][13]
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	$1.5 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[2][3]
Fluorescence Quantum Yield (η_{fl})	20%	65%	[2][3]
Fluorescence Lifetime (τ_{fl})	2.4 ns	3.5 ns (in aqueous solution), $1.8 \pm 0.6 \text{ ns}$ (bound to antibody)	[2][3][6]

Table 2: Typical STED Microscopy Parameters for **ATTO 647N**

Parameter	Wavelength/Value	Source
Excitation Laser	635 nm, 640 nm	[7][14]
STED Depletion Laser	750 nm, 765 nm, 775 nm	[11][14][15]
Achieved Lateral Resolution	< 50 nm (typically 30-40 nm)	[9][10]

Experimental Workflow for STED Microscopy

The following diagram illustrates a typical workflow for an immunofluorescence STED microscopy experiment using **ATTO 647N**.



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